

In-Depth Technical Guide: 2,6-Dibromo-4-methylaniline (CAS 6968-24-7)

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Compound of Interest

Compound Name: 2,6-Dibromo-4-methylaniline

Cat. No.: B181599

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and key applications of **2,6-Dibromo-4-methylaniline** (CAS 6968-24-7). This compound is a vital intermediate in the synthesis of a variety of organic molecules, finding utility in the pharmaceutical, agrochemical, and dye industries.^{[1][2][3]} Its reactive bromine atoms and amino group make it a versatile building block for creating complex molecular architectures.^[4] This document will detail its known characteristics and established experimental protocols to support its use in research and development.

Chemical and Physical Properties

2,6-Dibromo-4-methylaniline is a light brown crystalline powder at room temperature.^[2] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	6968-24-7	[1] [2]
Molecular Formula	C ₇ H ₇ Br ₂ N	[1] [2]
Molecular Weight	264.95 g/mol	[5]
Appearance	Light brown crystalline powder	[2]
Melting Point	74-76 °C	[2]
Boiling Point	283.3 °C at 760 mmHg	[2]
Solubility	Insoluble in water	[2]
Density	1.887 g/cm ³	[2]
Flash Point	125.2 °C	[2]
pKa	0.91 ± 0.10 (Predicted)	[2]

Spectral and Crystallographic Data

Detailed analytical data is crucial for the identification and characterization of **2,6-Dibromo-4-methylaniline**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific spectra are not readily available in all public databases, ¹H NMR and ¹³C NMR data for this compound can be obtained from various chemical suppliers.
- Infrared (IR) Spectroscopy: The NIST Chemistry WebBook provides access to the gas-phase IR spectrum of **2,6-Dibromo-4-methylaniline**.
- Mass Spectrometry (MS): The electron ionization mass spectrum for this compound is also available on the NIST Chemistry WebBook.
- X-ray Crystallography: The solid-state structure of **2,6-Dibromo-4-methylaniline** has been determined by single-crystal X-ray diffraction. The crystal system is orthorhombic, and the molecules are linked by weak N—H···N hydrogen bonds.[\[6\]](#) The bond angles in the benzene

ring show notable distortion from the ideal 120°.[\[6\]](#) A summary of key crystallographic data is presented in Table 2.

Crystal Data Parameter	Value	Reference(s)
Crystal System	Orthorhombic	[6]
Space Group	P2 ₁ 2 ₁ 2 ₁	[6]
Unit Cell Dimensions	$a = 4.3773(7) \text{ \AA}$, $b = 13.585(2) \text{ \AA}$, $c = 14.057(3) \text{ \AA}$	[6]
Volume	835.9(2) \AA^3	[6]

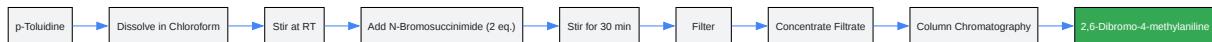
Synthesis

A common laboratory-scale synthesis of **2,6-Dibromo-4-methylaniline** involves the bromination of p-toluidine.

General Synthesis Protocol

A general procedure for the synthesis of **2,6-Dibromo-4-methylaniline** is as follows:

- p-Toluidine is dissolved in a suitable solvent, such as chloroform.
- The solution is stirred at room temperature.
- N-Bromosuccinimide (NBS) (2 equivalents) is added to the solution.
- The reaction mixture is stirred for a short period (e.g., 30 minutes).
- After the reaction is complete, the mixture is filtered.
- The filtrate is concentrated, and the crude product is purified by column chromatography to yield **2,6-Dibromo-4-methylaniline**.[\[7\]](#)



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General synthesis workflow for **2,6-Dibromo-4-methylaniline**.

Applications in Research and Development

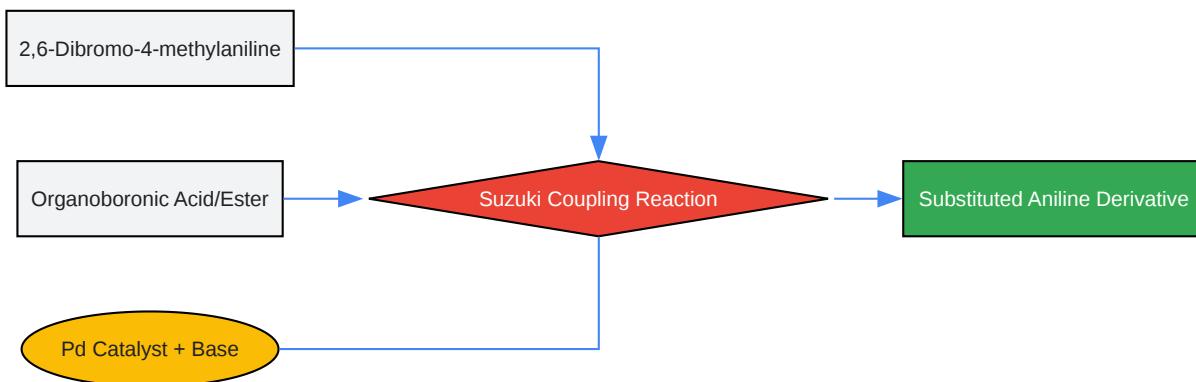
2,6-Dibromo-4-methylaniline serves as a versatile intermediate in several areas of chemical synthesis.

Intermediate for Biologically Active Molecules

This compound is frequently cited as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][3]} Its structure allows for the strategic introduction of various functional groups to build complex, biologically active molecules.^[4] While specific, publicly disclosed examples of commercial drugs or pesticides synthesized directly from **2,6-Dibromo-4-methylaniline** are not readily available, its utility in creating diverse molecular scaffolds for drug discovery is well-recognized. A related compound, 4-Bromo-2,6-dimethylaniline, is a known intermediate in the synthesis of the HIV-1 non-nucleoside reverse transcriptase inhibitor, Rilpivirine.^[8]

Suzuki Coupling Reactions

The bromine atoms of **2,6-Dibromo-4-methylaniline** are amenable to palladium-catalyzed cross-coupling reactions, such as the Suzuki coupling. This reaction allows for the formation of carbon-carbon bonds, enabling the synthesis of a wide range of biaryl and other complex organic structures.^[1] For example, it can undergo a Suzuki coupling reaction with 2-dihydroxyboryl-3-methyl-2-cyclopenten-1-one in the synthesis of dinuclear dichlorotitanium complexes.^[2]



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General scheme of a Suzuki coupling reaction involving **2,6-Dibromo-4-methylaniline**.

Analytical Reagent

A significant application of **2,6-Dibromo-4-methylaniline** is as a coupling reagent in the spectrophotometric determination of the insecticide carbaryl in environmental samples.[\[1\]](#)[\[5\]](#)

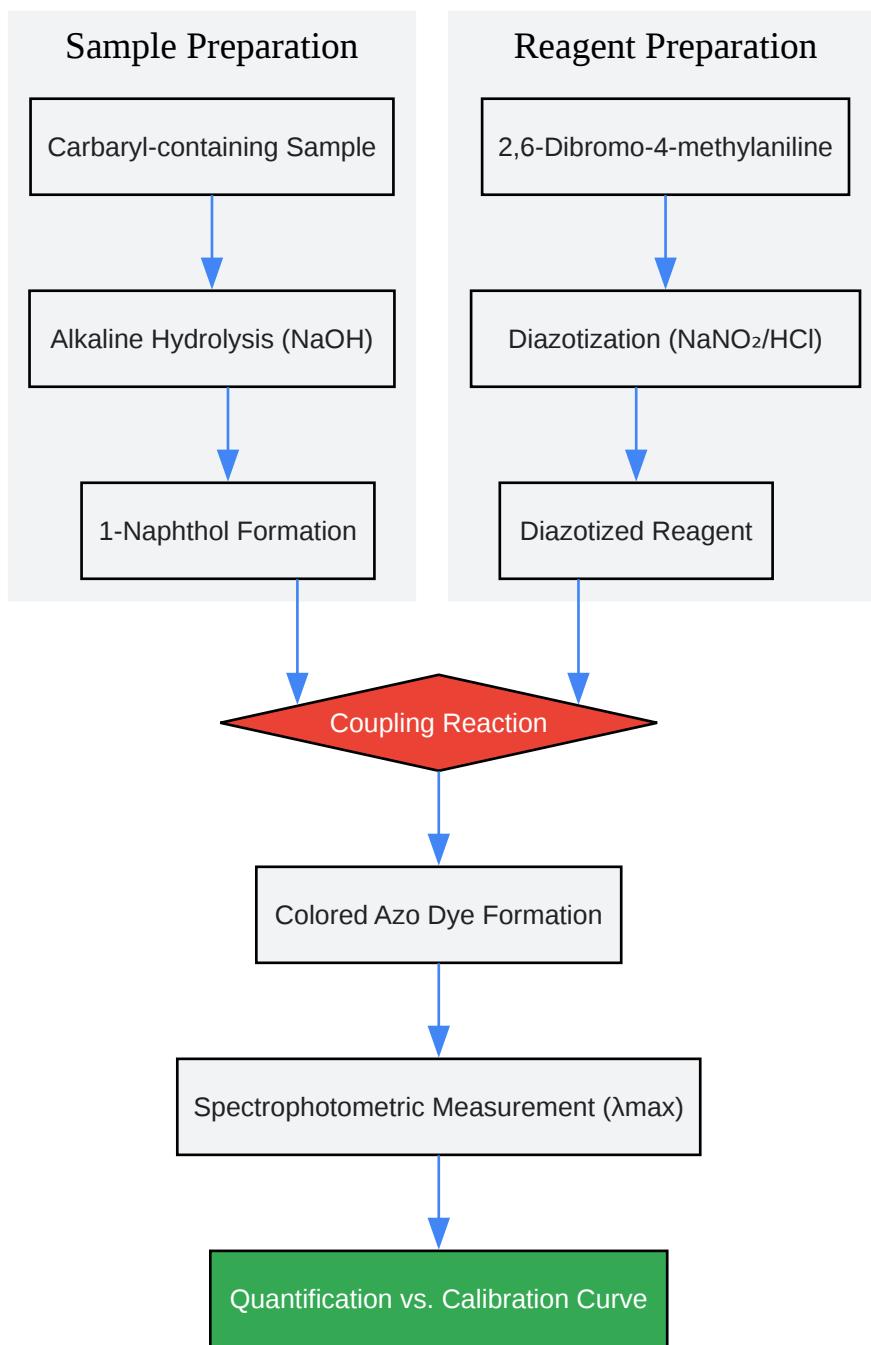
This method is based on the alkaline hydrolysis of carbaryl to 1-naphthol, which is then coupled with diazotized **2,6-Dibromo-4-methylaniline** to form a colored azo dye. The intensity of the color, measured spectrophotometrically, is proportional to the concentration of carbaryl.

Reagents and Equipment:

- Carbaryl standard solution
- Sodium hydroxide solution
- **2,6-Dibromo-4-methylaniline** solution
- Sodium nitrite solution
- Hydrochloric acid
- UV-Vis Spectrophotometer

Procedure:

- Hydrolysis of Carbaryl: An aliquot of the sample containing carbaryl is treated with sodium hydroxide solution to hydrolyze the carbaryl to 1-naphthol.
- Diazotization: **2,6-Dibromo-4-methylaniline** is diazotized by reacting it with sodium nitrite in an acidic medium (hydrochloric acid) at low temperature (0-5 °C).
- Coupling Reaction: The diazotized **2,6-Dibromo-4-methylaniline** is then added to the solution containing 1-naphthol. This coupling reaction forms a stable, colored azo dye.
- Spectrophotometric Measurement: The absorbance of the resulting colored solution is measured at its wavelength of maximum absorbance (λ_{max}).
- Quantification: The concentration of carbaryl in the original sample is determined by comparing its absorbance to a calibration curve prepared from standard carbaryl solutions.

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Workflow for the spectrophotometric determination of carbaryl.

Conclusion

2,6-Dibromo-4-methylaniline (CAS 6968-24-7) is a valuable and versatile chemical intermediate with established applications in organic synthesis and analytical chemistry. Its

utility as a precursor for complex organic molecules makes it a compound of interest for researchers in drug discovery and agrochemical development. The detailed information on its properties and experimental protocols provided in this guide serves as a valuable resource for scientists and professionals working with this compound. Further research into its applications in the synthesis of novel, high-value molecules is warranted.

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